

Introduction: Defining 2-Chlorocetirizine in the Pharmaceutical Landscape

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Compound of Interest

Compound Name: 2-Chlorocetirizine

CAS No.: 83881-59-8

Cat. No.: B600803

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2-Chlorocetirizine is a piperazine derivative primarily recognized within the pharmaceutical industry as a positional isomer and a specified impurity of Cetirizine, a widely used second-generation antihistamine.^{[1][2][3]} While Cetirizine features a chlorine atom at the 4-position (para-position) of one of its phenyl rings, **2-Chlorocetirizine** is defined by the chlorine's placement at the 2-position (ortho-position).^{[1][4][5]} This structural distinction, though subtle, is critical for drug development professionals and regulatory scientists. The accurate identification and quantification of such impurities are paramount to ensuring the safety, efficacy, and quality of the final drug product. This guide provides a detailed examination of the core molecular identifiers of **2-Chlorocetirizine**—its molecular formula and weight—and the authoritative methodologies employed for their verification.

Core Physicochemical Identifiers

The fundamental identity of any chemical compound is established by its molecular formula and corresponding molecular weight. For **2-Chlorocetirizine**, these values are foundational for analytical method development, pharmacokinetic studies, and quality control (QC) applications.^[2]

The quantitative data for **2-Chlorocetirizine** is summarized below.

Parameter	Value	Source
Molecular Formula	C ₂₁ H ₂₅ ClN ₂ O ₃	PubChem, Vulcanchem[1][6]
Molecular Weight	388.9 g/mol	PubChem, ChemicalBook[6][7]
(Alternate Value)	388.89 g/mol	ChemicalBook[7]
(Alternate Value)	388.888 g/mol	Vulcanchem[1]
Monoisotopic Mass	388.1553704 Da	PubChem[6]
IUPAC Name	2-[2-[4-[(2-chlorophenyl)-phenylmethyl]piperazin-1-yl]ethoxy]acetic acid	PubChem[6]
CAS Number	83881-59-8	PubChem, Vulcanchem[1][6]

Note: The minor variations in molecular weight reported across different databases are due to differences in the atomic weights used for calculation and rounding conventions. For most laboratory and regulatory purposes, 388.9 g/mol is the accepted standard.

Structural Elucidation and Visualization

The molecular formula C₂₁H₂₅ClN₂O₃ represents the elemental composition of **2-Chlorocetirizine**. The arrangement of these atoms into a unique three-dimensional structure dictates the molecule's chemical behavior and pharmacological properties. The key structural features include a central piperazine ring, a diphenylmethyl group where one phenyl ring is substituted with chlorine at the ortho-position, and an ethoxy acetic acid side chain.

Caption: 2D structure of **2-Chlorocetirizine** (C₂₁H₂₅ClN₂O₃).

Methodologies for Empirical Verification

The theoretical molecular weight and formula must be confirmed through empirical analysis. In a drug development or quality control setting, a combination of analytical techniques is used to provide orthogonal, self-validating data.

Mass Spectrometry (MS) for Molecular Weight Confirmation

Causality: Mass spectrometry is the gold-standard technique for determining the molecular weight of a compound. It measures the mass-to-charge ratio (m/z) of ionized molecules. High-Resolution Mass Spectrometry (HRMS), often using Time-of-Flight (TOF) or Orbitrap analyzers, is particularly powerful as it provides a highly accurate mass measurement (typically to within 5 ppm). This precision is crucial as it allows for the confident determination of the elemental composition, thereby directly verifying the molecular formula.

Experimental Protocol (General Workflow):

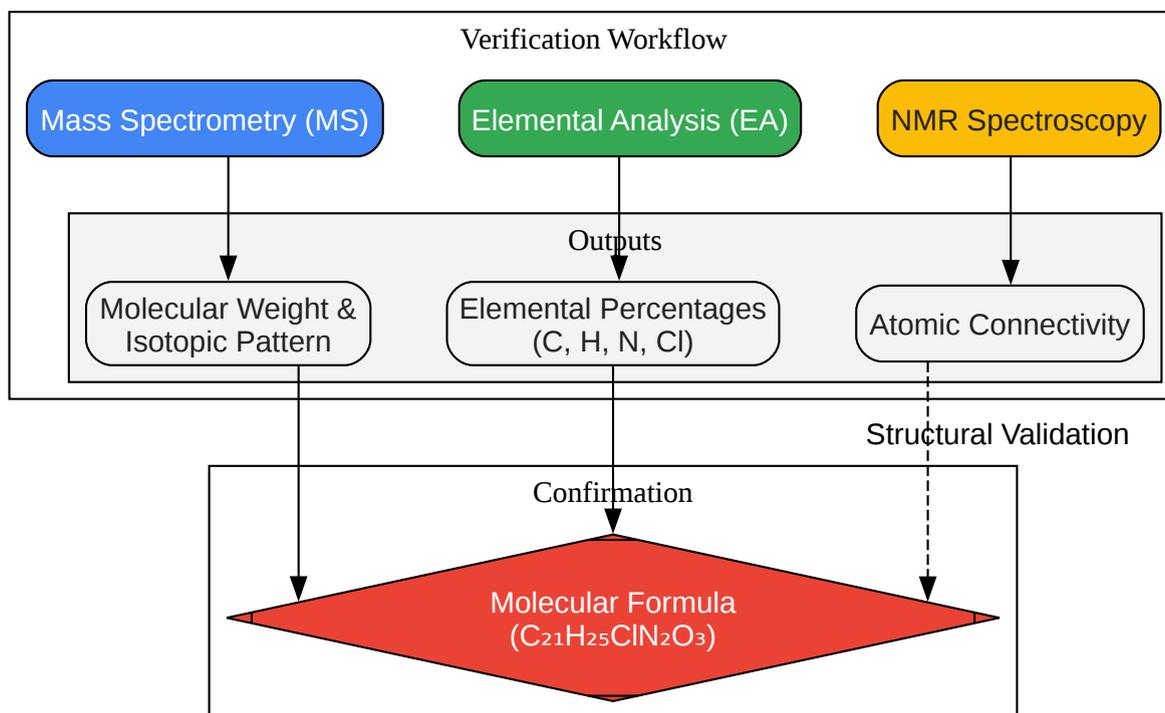
- **Sample Preparation:** A dilute solution of **2-Chlorocetirizine** reference standard is prepared in a suitable solvent (e.g., methanol or acetonitrile with 0.1% formic acid).
- **Ionization:** The sample is introduced into the mass spectrometer. Electrospray ionization (ESI) is a common choice for a molecule like **2-Chlorocetirizine** due to its polarity and is typically run in positive ion mode to generate the protonated molecule $[M+H]^+$.
- **Mass Analysis:** The instrument separates the ions based on their m/z ratio. For **2-Chlorocetirizine** (MW = 388.9), the expected m/z for the $[M+H]^+$ ion would be approximately 389.16.
- **Data Interpretation:**
 - The most abundant peak in the resulting mass spectrum should correspond to the $[M+H]^+$ ion.
 - Crucially, the isotopic pattern is examined. The presence of one chlorine atom (with its characteristic ^{35}Cl and ^{37}Cl isotopes in an approximate 3:1 ratio) will produce a distinct $A+2$ peak (at m/z 391.16) with an intensity about one-third of the A peak (m/z 389.16). This pattern is a definitive signature for a monochlorinated compound.
 - Using HRMS, the measured exact mass is compared to the theoretical exact mass of $\text{C}_{21}\text{H}_{26}\text{ClN}_2\text{O}_3^+$ (389.1630). A match within a narrow tolerance (e.g., < 5 ppm) confirms the molecular formula.

Elemental Analysis for Formula Validation

Causality: Elemental analysis provides the mass percentages of the constituent elements (Carbon, Hydrogen, Nitrogen, etc.) in a pure sample. This data is used to calculate the empirical formula—the simplest whole-number ratio of atoms. When combined with the molecular weight from mass spectrometry, the precise molecular formula can be unequivocally determined. This serves as a fundamental, independent verification of the compound's composition.

Experimental Protocol (General Workflow):

- **Sample Preparation:** A precisely weighed, highly pure sample of **2-Chlorocetirizine** is combusted in a furnace at high temperatures ($\geq 900^\circ\text{C}$) in the presence of excess oxygen.
- **Combustion & Reduction:** The combustion process converts carbon to CO_2 , hydrogen to H_2O , and nitrogen to N_2 gas (after passing through a reduction chamber). Chlorine is converted to HCl .
- **Separation & Detection:** The resulting gases are separated via gas chromatography and quantified using a thermal conductivity detector. HCl is typically captured in a separate trap and quantified by titration.
- **Calculation:**
 - The instrument software calculates the percentage of C, H, N, and Cl in the original sample.
 - Theoretical percentages for $\text{C}_{21}\text{H}_{25}\text{ClN}_2\text{O}_3$ are calculated: C (64.86%), H (6.48%), Cl (9.11%), N (7.20%), O (12.34%).
 - The experimental percentages are compared to the theoretical values. A close agreement (typically within $\pm 0.4\%$) validates the proposed molecular formula.



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Caption: Workflow for the empirical validation of a molecular formula.

Conclusion

The molecular formula of **2-Chlorocetirizine** is C₂₁H₂₅ClN₂O₃, corresponding to a molecular weight of approximately 388.9 g/mol. [6][7] These fundamental properties are not merely theoretical values but are rigorously confirmed through a multi-pronged analytical approach, primarily employing mass spectrometry and elemental analysis. For researchers in pharmaceutical sciences, a thorough understanding of these identifiers and their verification methods is essential for distinguishing between closely related isomers and ensuring the purity and integrity of active pharmaceutical ingredients like Cetirizine.

References

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